

Proper Disposal of α -Terpinyl Acetate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *alpha-Terpinyl acetate*

CAS No.: 8007-35-0

Cat. No.: B10798854

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Ensuring safety and compliance in the disposal of chemical waste is a critical component of laboratory operations. This document provides detailed, step-by-step guidance for the proper disposal of α -terpinyl acetate, a common fragrance and flavoring agent, tailored for researchers, scientists, and drug development professionals.

Alpha-terpinyl acetate, while having low acute toxicity, is classified as a skin and eye irritant and is recognized as being harmful to aquatic life with long-lasting effects.[1][2] Therefore, its disposal must be managed in accordance with federal, state, and local environmental regulations to prevent harm to human health and the environment.[3][4]

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle α -terpinyl acetate with appropriate personal protective equipment (PPE). This includes chemical-resistant gloves, safety goggles with side-shields, and a lab coat.[3][5] Work should be conducted in a well-ventilated area to avoid inhalation of any vapors.[2][5] In case of a spill, absorb the material with an inert, non-combustible absorbent material such as sand or soda ash, and place it in a

suitable, closed container for disposal.[3][6] Do not allow the chemical to enter drains or surface waters.[3][6]

Step-by-Step Disposal Protocol

The disposal of α -terpinyl acetate waste must adhere to the hazardous waste regulations established by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).

Step 1: Waste Identification and Characterization

All waste containing α -terpinyl acetate must be classified as hazardous waste. The container must be clearly labeled with the words "Hazardous Waste" and a description of its contents.[7]

Step 2: Waste Collection and Segregation

- **Container Selection:** Use a chemically compatible and leak-proof container for collecting α -terpinyl acetate waste. The original container is often a suitable choice, provided it is in good condition.[8] Do not use food containers.[8]
- **Segregation:** Do not mix α -terpinyl acetate waste with other incompatible waste streams. Specifically, keep it separate from strong oxidizing agents and strong reducing agents.[3]
- **Labeling:** Affix a hazardous waste label to the container as soon as the first drop of waste is added. The label must include the chemical name ("**alpha-Terpinyl Acetate** Waste"), the associated hazards (e.g., "Irritant," "Environmental Hazard"), and the accumulation start date.

Step 3: Accumulation in a Satellite Accumulation Area (SAA)

Laboratories are permitted to accumulate hazardous waste at or near the point of generation in a designated Satellite Accumulation Area (SAA).[7][8]

- **Storage Limits:** A maximum of 55 gallons of hazardous waste may be stored in an SAA.[7][9][10]
- **Container Management:** Waste containers in the SAA must be kept tightly closed except when adding waste.[8][9][11]

- Secondary Containment: It is best practice to store waste containers in secondary containment to prevent spills.[11]

Step 4: Full Container Management and Removal

Once a waste container is full, or within one year of the accumulation start date, it must be moved from the SAA to a central accumulation area (CAA) or prepared for pickup by a licensed hazardous waste transporter.[8] The date the container becomes full should be marked on the hazardous waste label.[10]

Step 5: Disposal through a Licensed Vendor

Hazardous waste must be transported off-site for disposal by a licensed professional waste disposal service.[6][7] Your institution's Environmental Health and Safety (EH&S) department will typically manage the collection and final disposal process.

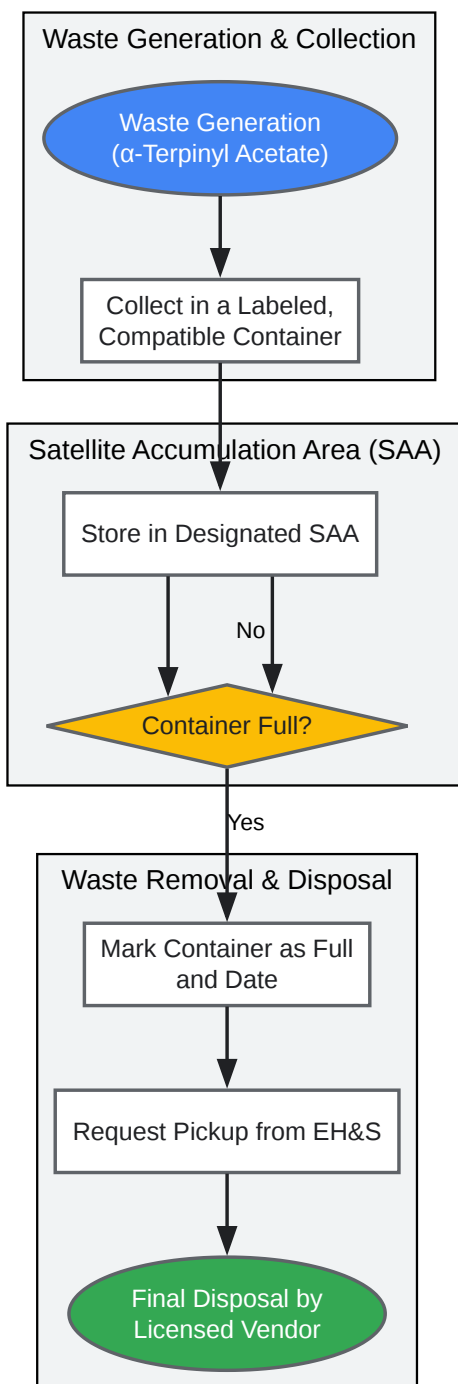
Quantitative Data Summary

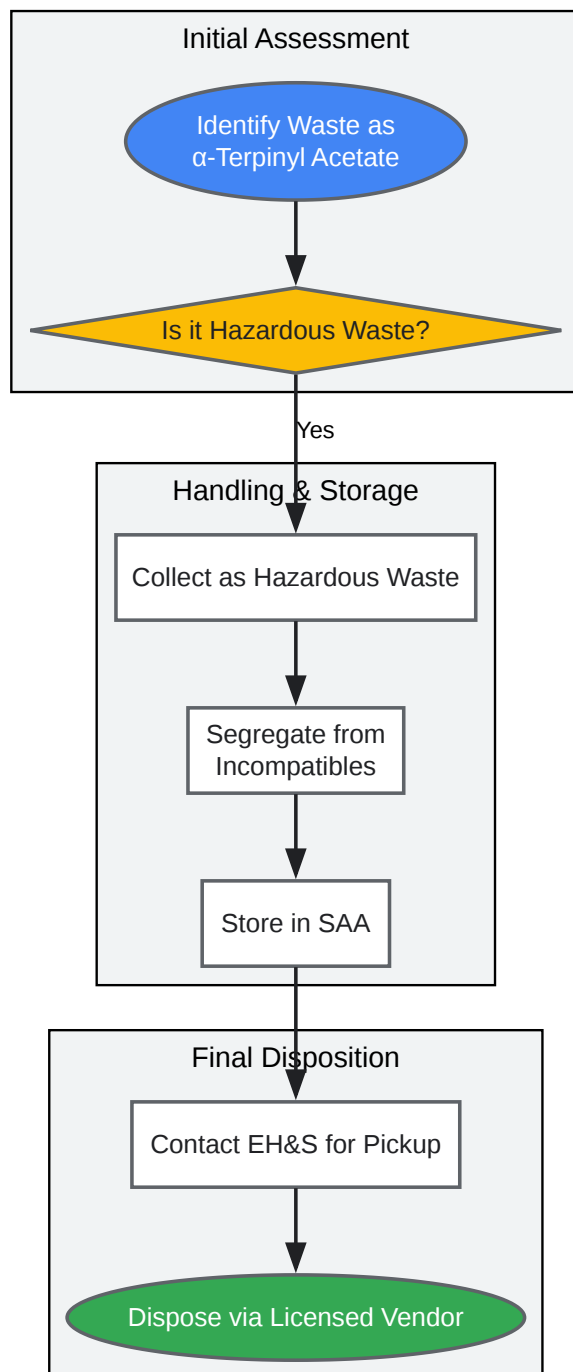
Property[1][2][3][4]	Value
Chemical Formula	C ₁₂ H ₂₀ O ₂
Molecular Weight	196.29 g/mol
Appearance	Colorless liquid
Odor	Floral, herbal, lavender-like
Boiling Point	220 °C
Flash Point	99.44 °C (211.00 °F) TCC
Specific Gravity	0.954 to 0.962 @ 25 °C
Solubility	Insoluble in water; soluble in alcohols and organic solvents
Oral LD50 (Rat)	5075 mg/kg

Experimental Workflow for Disposal

The following diagram illustrates the procedural flow for the proper disposal of α -terpinyl acetate waste in a laboratory setting.

α-Terpinyl Acetate Disposal Workflow



Disposal Decision Pathway for α -Terpinyl Acetate

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